

acetamidoxime Reaxys registry number 8829065

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Compound Focus: Acetamidoxime

CAS No.: 22059-22-9

Cat. No.: S627693

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Experimental Application

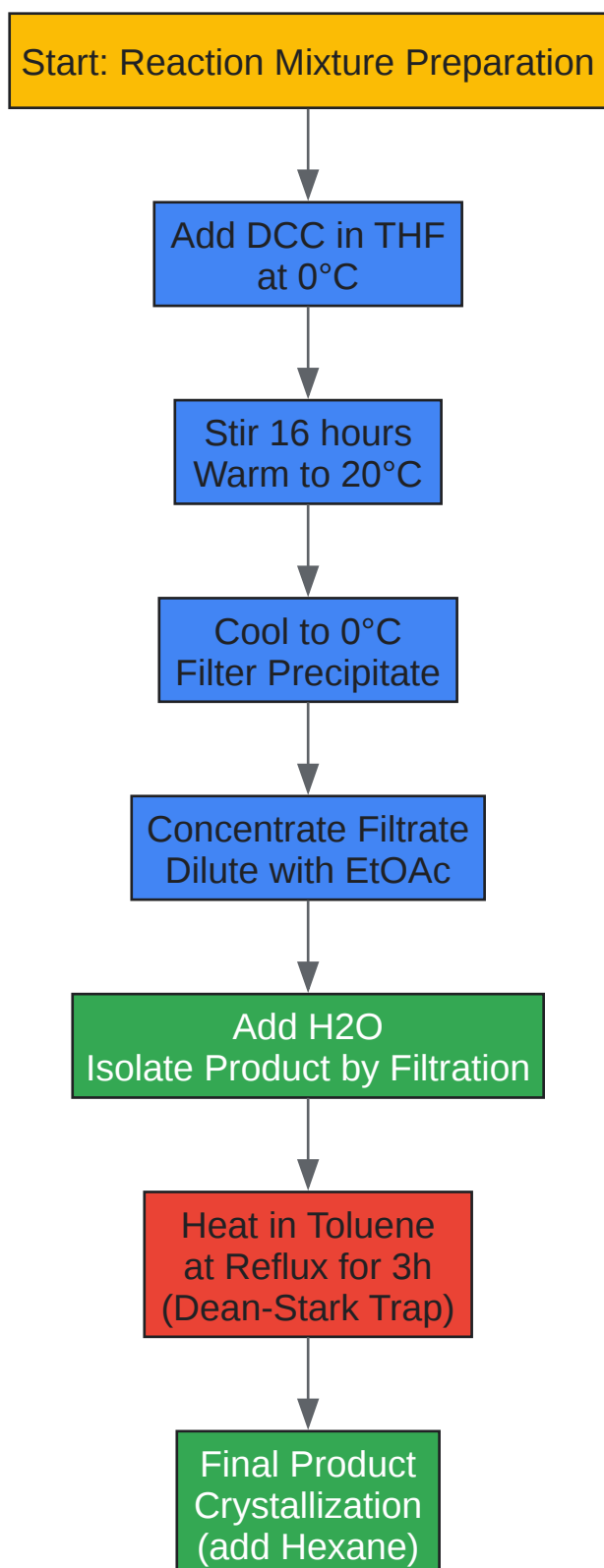
Acetamidoxime is a useful reagent for constructing heterocyclic compounds [1]. The following procedure details its use in synthesizing a complex pharmaceutical intermediate.

Synthesis of Boc-L-cystine bis(acetamidoxime) ester and subsequent cyclization [1]

- **Reaction Type:** Coupling and Cyclization
- **Objective:** To create a key intermediate for new antibacterial agents derived from the DNA gyrase inhibitor cyclothialidine.

Experimental Workflow:

The following diagram outlines the key stages of the experimental protocol:



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Experimental workflow from reagent coupling to final product crystallization.

Detailed Procedure:

- **Reaction Setup:** A solution of **Boc-L-cystine** (248.0 g, 0.56 mol), **acetamidoxime** (89.0 g, 1.20 mol), and **2-Hydroxypyridine N-Oxide** (2.9 g, 0.026 mol) in tetrahydrofuran (THF, 1 L) is prepared.
- **Coupling:** A solution of **N,N'-Dicyclohexylcarbodiimide (DCC)** (250 g, 1.21 mol) in THF (0.8 L) is added to the mixture at **0 °C**.
- **Stirring:** The mixture is stirred for **16 hours**, allowing the temperature to warm to **20 °C**.
- **Work-up:** The mixture is cooled back to **0 °C**, and the resulting precipitate is removed by filtration.
- **Isolation (Intermediate):** The filtrate is concentrated under reduced pressure to approximately 0.5 L, then diluted with ethyl acetate (EtOAc, 0.8 L). Upon the addition of water (H₂O, 1 L), a precipitate forms. This solid is isolated by filtration to yield **Boc-L-cystine bis(acetamidoxime) ester** as white crystals (246.6 g).
- **Cyclization:** The intermediate is taken up in toluene (0.8 L) and heated at **reflux for 3 hours**. The water formed is removed continuously using a **Dean-Stark trap**.
- **Isolation (Final Product):** Addition of hexane (3 L) to the cooled mixture causes crystallization of the final product, which is obtained as white crystals (215.0 g, **79% yield**).

Supplier Information

Acetamidoxime is available from various chemical suppliers for research purposes. The table below lists some of them for your convenience.

Supplier	Purity	Available Quantities (from source)
TCI America [1]	>97.0%	Bulk quantities (requires quote)
Apollo Scientific [2]	≥95%	1g, 5g
SynQuest Labs [3]	97%	In stock (various units)
BOC Sciences [4]	Not Specified	Available on request
ChemExper Directory [5]	Varies	Multiple suppliers and quantities

Health and Safety

Acetamidoxime should be handled with care. Please note the following hazard information, which is consistent across multiple sources [1] [4] [3]:

- **Signal Word: Warning** [1] [4]
- **Hazard Statements:**
 - **H302/H312/H332:** Harmful if swallowed, in contact with skin, or if inhaled. [1] [3]
 - **H315:** Causes skin irritation. [1] [3]
 - **H319:** Causes serious eye irritation. [1]
- **Key Precautionary Measures:** Use outdoors or in a well-ventilated area, wear protective gloves and eye protection, and do not eat, drink, or smoke when using this product [1].

Conclusion

Based on the search results, **Acetamidoxime** is a well-characterized chemical reagent. The provided data and experimental example demonstrate its practical utility in multi-step organic synthesis, particularly in the construction of biologically active heterocycles relevant to drug development [1].

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References

1. Acetamidoxime 22059-22-9 | TCI AMERICA [tcichemicals.com]
2. Acetamidoxime - CAS: 22059-22-9 [store.apolloscientific.co.uk]
3. 22059-22-9 | 4147-1-X0 | Acetamidoxime [synquestlabs.com]
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